

Application Notes and Protocols for DAZ2 Antibody in Western Blot Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DAZ-2

Cat. No.: B592827

[Get Quote](#)

Introduction

The Deleted in Azoospermia 2 (DAZ2) protein is a member of the DAZ gene family, which plays a critical role in spermatogenesis.[1][2] DAZ2 is an RNA-binding protein primarily expressed in premeiotic germ cells, specifically spermatogonia.[1][2] Its function is essential for normal male fertility, and deletions in the DAZ gene cluster on the Y chromosome are associated with azoospermia and male infertility.[1][3][4] The DAZ family of proteins, including DAZ2, act as developmental regulators by binding to the 3'-UTR of target mRNAs to regulate their translation.[5][6] Given its crucial role in reproductive biology, the detection and analysis of DAZ2 protein expression are vital for research in fertility and developmental biology. This document provides detailed application notes and a comprehensive protocol for the use of anti-DAZ2 antibodies in western blot analysis.

Data Presentation: Commercially Available DAZ2 Antibodies for Western Blot

The following table summarizes the specifications of several commercially available polyclonal DAZ2 antibodies suitable for western blot analysis. This information is intended to help researchers select an appropriate antibody for their specific experimental needs.

Supplier	Catalog Number	Host	Immunogen	Recommended WB Dilution	Observed MW (kDa)
Novus Biologicals	NBP1-80443	Rabbit	Synthetic peptide directed towards the N-terminal of human DAZ2.	1.0 µg/ml	Not Specified
Thermo Fisher Scientific	BS-14999R	Rabbit	KLH conjugated synthetic peptide derived from human DAZ2 (amino acids 51-150).	1:300	Not Specified
Biorbyt	A12146	Rabbit	Recombinant fusion protein containing a sequence corresponding to amino acids 1-200 of human DAZ2.	1:1,000	63
Aviva Systems Biology	OAAB08551	Rabbit	KLH conjugated synthetic peptide between 518-546 amino acids from the C-terminal	Not Specified	Not Specified

			region of human DAZ2.		
			Synthesized peptide derived from human DAZ2 (amino acid range: 435- 485).	Not Specified	Not Specified
ImmunoWay Biotechnolog y	YN5274	Rabbit			

Experimental Protocols

Detailed Protocol for Western Blot Analysis of DAZ2

This protocol provides a step-by-step guide for the detection of DAZ2 protein in cell lysates or tissue homogenates using chemiluminescence.

1. Sample Preparation (Cell Lysate)

- Treat cells with the desired experimental conditions.
- Aspirate the culture medium and wash the cells once with ice-cold 1X Phosphate Buffered Saline (PBS).
- Lyse the cells by adding 1X SDS sample buffer (e.g., 100 µl for a well in a 6-well plate). Scrape the cells immediately and transfer the lysate to a microcentrifuge tube.^[7]
- To ensure complete lysis and to shear DNA, sonicate the sample for 10-15 seconds. This will help to reduce the viscosity of the sample.^[7]
- Heat the samples at 95-100°C for 5 minutes, then cool on ice.
- Centrifuge the lysate at 12,000 x g for 5 minutes to pellet cellular debris.
- Transfer the supernatant to a new tube. This is the protein sample ready for electrophoresis.

2. SDS-PAGE (Sodium Dodecyl Sulfate-Polyacrylamide Gel Electrophoresis)

- Assemble the electrophoresis apparatus according to the manufacturer's instructions.
- Load 20 µg of the protein sample into each well of the SDS-PAGE gel.^[7] It is also recommended to load a molecular weight marker to determine the size of the target protein.^[8]
- Run the gel in 1X running buffer at a constant voltage (typically 100-150 V) until the dye front reaches the bottom of the gel. The percentage of the acrylamide gel should be chosen based on the molecular weight of DAZ2 (predicted around 63 kDa).^[9]

3. Protein Transfer (Electroblotting)

- Carefully disassemble the gel cassette and transfer the gel to a dish containing transfer buffer.
- Prepare a transfer "sandwich" by layering filter paper, the PVDF or nitrocellulose membrane, the gel, and another piece of filter paper. Ensure there are no air bubbles between the layers.
- Place the sandwich into the transfer apparatus and perform the electrotransfer according to the manufacturer's protocol (e.g., 100 V for 1-2 hours or overnight at a lower voltage at 4°C).

4. Immunodetection

- After transfer, place the membrane in a blocking solution (e.g., 5% non-fat dry milk or 5% BSA in Tris-buffered saline with 0.1% Tween-20 - TBST) and incubate for 1 hour at room temperature with gentle agitation.^[10]
- Wash the membrane three times for 5 minutes each with TBST.^[7]
- Incubate the membrane with the primary DAZ2 antibody diluted in blocking buffer (refer to the table above for recommended dilutions) overnight at 4°C with gentle shaking.^[7]
- Wash the membrane three times for 5 minutes each with TBST.^[7]
- Incubate the membrane with a horseradish peroxidase (HRP)-conjugated secondary antibody (e.g., anti-rabbit IgG) diluted in blocking buffer for 1 hour at room temperature with

gentle agitation.[10]

- Wash the membrane three times for 5 minutes each with TBST.[7]

5. Detection

- Prepare the enhanced chemiluminescence (ECL) substrate according to the manufacturer's instructions.
- Incubate the membrane with the ECL substrate for the recommended time (usually 1-5 minutes).
- Capture the chemiluminescent signal using an imaging system (e.g., a CCD camera-based imager or X-ray film).

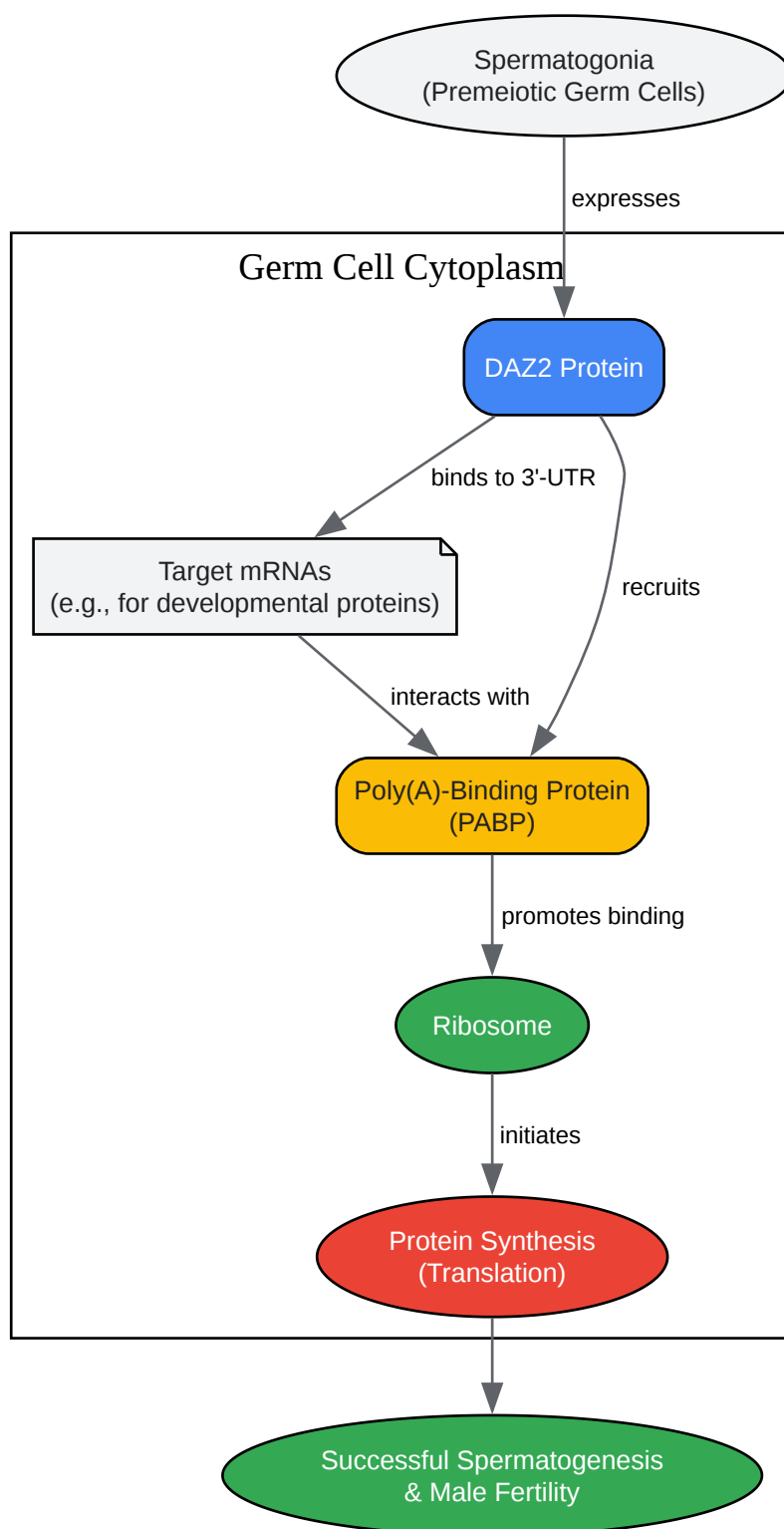
Visualizations

Diagrams of Workflows and Pathways



[Click to download full resolution via product page](#)

Caption: A flowchart illustrating the key stages of the western blot protocol.



[Click to download full resolution via product page](#)

Caption: The role of DAZ2 in regulating protein translation during spermatogenesis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. genecards.org [genecards.org]
- 2. DAZ2 - Wikipedia [en.wikipedia.org]
- 3. Gene - DAZ2 [maayanlab.cloud]
- 4. DAZ2 deleted in azoospermia 2 [Homo sapiens (human)] - Gene - NCBI [ncbi.nlm.nih.gov]
- 5. DAZ protein family - Wikipedia [en.wikipedia.org]
- 6. DAZ2 protein expression summary - The Human Protein Atlas [proteinatlas.org]
- 7. Western Blot Procedure | Cell Signaling Technology [cellsignal.com]
- 8. Detailed Western Blotting (Immunoblotting) Protocol [protocols.io]
- 9. Anti-DAZ2 Antibody (A12146) | Antibodies.com [antibodies.com]
- 10. Western Blotting实验方法 - 免疫印迹或Western Blot实验方法 [sigmaaldrich.com]
- To cite this document: BenchChem. [Application Notes and Protocols for DAZ2 Antibody in Western Blot Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b592827#daz2-antibody-for-western-blot-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com